Technical Procurement Guide: 3-(4-Chloroanilino)propanoic acid

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Compound of Interest	
Compound Name:	*3-(4-Chloroanilino)propanoic acid*
CAS No.:	*21617-19-6*
Cat. No.:	*B1301563*

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Strategic Sourcing, Impurity Profiling, and Quality Assurance[1][2]

Part 1: Executive Technical Summary[1][2]

3-(4-Chloroanilino)propanoic acid (CAS: 21617-19-6) is a critical nitrogen-containing building block used primarily in the synthesis of peptidomimetics, kinase inhibitors, and anticancer scaffolds.[1][2] It functions as a

-amino acid derivative, offering a rigid linker system with a lipophilic chlorophenyl tail.[1][2]

Critical Procurement Warning: Procurement teams frequently confuse this compound with 3-(4-Chlorophenyl)propanoic acid (CAS: 2019-34-3).[1][2] The latter lacks the amine nitrogen and is a hydrocinnamic acid derivative.[2] These two are not interchangeable.

- Target Molecule: 3-(4-Chloroanilino)propanoic acid (Contains Nitrogen).[1][2]
- Common Error: 3-(4-Chlorophenyl)propanoic acid (No Nitrogen).[1][2]

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Sourcing Strategy: Due to the potential for genotoxic impurities (residual anilines) from the synthetic route, this compound should not be treated as a commodity chemical.[2] Sourcing must be tiered based on the development phase (Discovery vs. GMP).[2]

Part 2: Commercial Supply Landscape[1][2]

The market for CAS 21617-19-6 is divided between high-cost catalog suppliers (for mg-scale screening) and bulk custom synthesis organizations (for kg-scale process).[1][2]

Table 1: Supplier Tier Analysis

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Supplier Tier	Typical Scale	Lead Time	Key Vendors (Representative)	Strategic Use Case
Tier 1: Catalog	1 mg – 5 g	1–3 Days	Matrix Scientific, Activate Scientific, BLD Pharm	Hit-to-Lead: Rapid access for biological screening.[1][2] High unit cost (300/g).[2]
Tier 2: Aggregators	1 g – 100 g	2–4 Weeks	MolPort, eMolecules (Distributors)	Library Expansion: Sourcing from diverse global stock without managing multiple vendors.[1][2]
Tier 3: Bulk/CRO	100 g – 10 kg	4–8 Weeks	WuXi AppTec, Enamine, ChemPartner	Process Development: Custom synthesis required.[1][2] Critical for controlling PGI (Genotoxic Impurities).[2]

Note on Availability: As of late 2024, stock levels for >100g are volatile.[2] Most bulk orders are fulfilled via "make-to-order" (custom synthesis) rather than off-the-shelf inventory.[1][2]

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Part 3: Synthetic Context & Impurity Logic[1][2]

To validate a supplier, you must understand how they made the compound.[2] The dominant synthetic route is the Michael Addition of 4-chloroaniline to acrylic acid (or its esters).[1][2]

The Synthetic Pathway
[1][2]

Critical Impurity Profile

Understanding this route reveals the specific risks you must mitigate during QC:

- Residual 4-Chloroaniline (Starting Material):
  - Risk:[1][2] High.[2][3] 4-Chloroaniline is toxic and a potential mutagen.[1][2]
  - Limit: For pharmaceutical intermediates, this is often treated as a Potential Genotoxic Impurity (PGI) requiring ppm-level control.[1][2]
- Bis-Addition Product (Over-reaction):
  - Structure:

    [1][2]
  - Cause: The secondary amine product is still nucleophilic and can react with a second equivalent of acrylic acid.[2]
  - Detection: LC-MS is required as NMR signals may overlap significantly.[1][2]

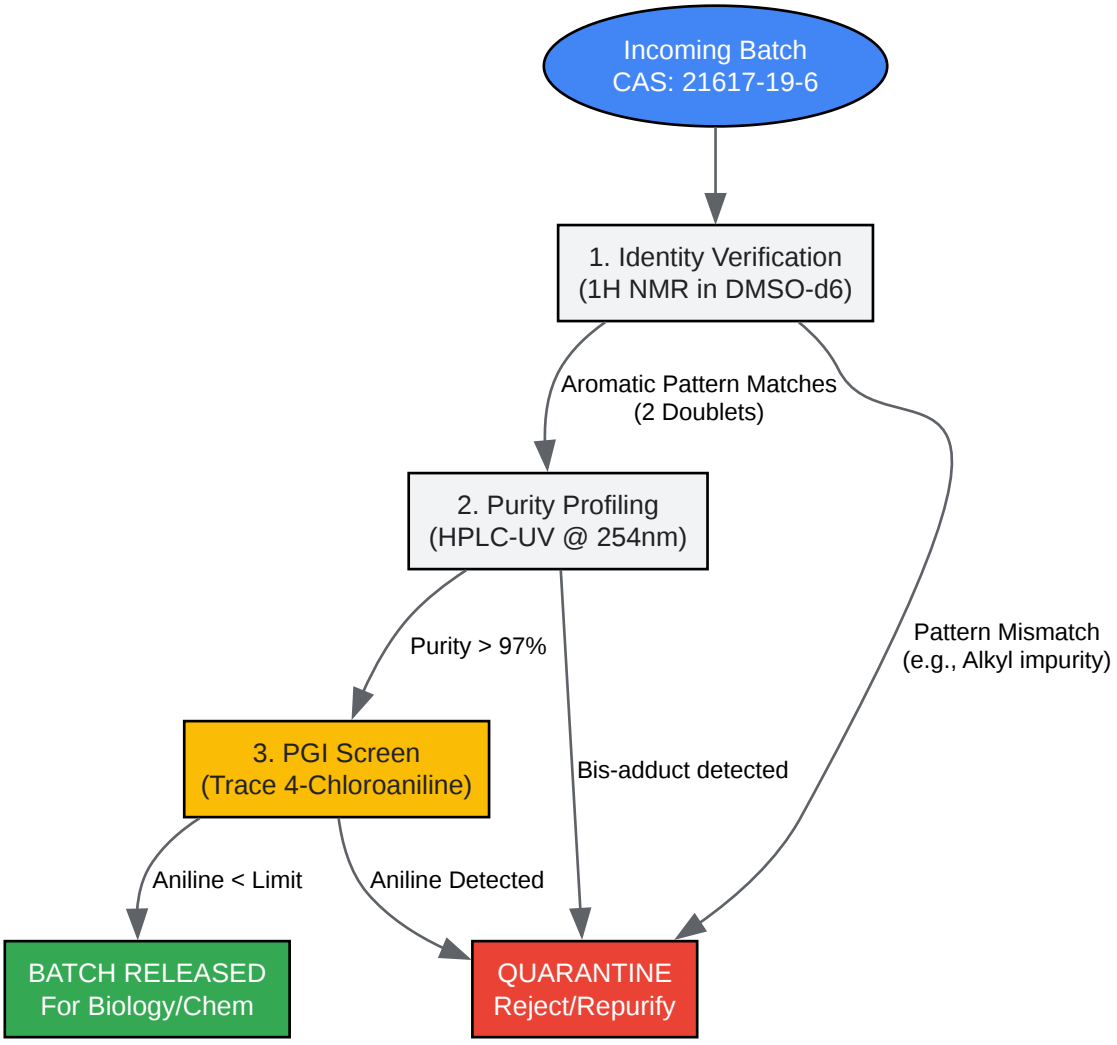
Part 4: Self-Validating Quality Assurance Protocol

Do not rely solely on the supplier's Certificate of Analysis (CoA).[2] Implement this internal validation workflow to ensure data integrity.

Workflow Visualization

The following diagram outlines the logical decision tree for accepting or rejecting a batch based on specific chemical markers.

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Figure 1: Decision-logic workflow for validating incoming batches of **3-(4-Chloroanilino)propanoic acid**.

Detailed Experimental Methodology

1. Identity Verification (1H NMR)

- Objective: Confirm structure and ensure no confusion with the non-amino analog.
- Solvent: DMSO-d6 (Preferred for solubility of amino acids).[1][2]
- Key Diagnostic Signals:
  - 12.2 ppm (Broad, 1H): Carboxylic acid proton (-COOH).[1][2]

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- 6.5 – 7.2 ppm (Two Doublets, 4H): The para-substituted aromatic system.[1][2] The presence of the amine shifts the ortho protons upfield (lower ppm) compared to the non-amino analog.[2]
- 5.8 ppm (Broad, 1H): Amine proton (-NH-).[1][2] Crucial differentiator.
- 3.2 ppm (Triplet, 2H):

  -methylene (-NH-CH2-).[1][2]
- 2.5 ppm (Triplet, 2H):

  -methylene (-CH2-COOH).[1][2]

2. Purity Profiling (HPLC)[1][2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[1][2]
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[2]
  - B: Acetonitrile + 0.1% Formic Acid.[2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Strong absorption by chloroaniline ring).[2]
- Pass Criteria: Main peak area > 97%. No single impurity > 1.0% (specifically checking for the bis-adduct at higher retention time).

3. PGI Screening (Trace Analysis)[1][2]

- Method: If the material is for GMP or late-stage lead optimization, use a colorimetric spot test (Ehrlich's reagent) or LC-MS to confirm the absence of free 4-chloroaniline.[1][2]
- Why: 4-chloroaniline is a degradation product and a synthesis residue.[1][2] It is significantly more toxic than the propanoic acid derivative.[2]

Part 5: Handling & Stability[1][2]

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- Storage: Store at +2°C to +8°C.
- Atmosphere: Keep under inert gas (Argon/Nitrogen).[2] Amines can oxidize over time, turning the white solid to a beige/brown color.[2]
- Safety: Wear standard PPE. Treat as a potential skin sensitizer due to the aniline moiety.[2]

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